

A Technical Guide to 1-(3-Bromobenzyl)piperazine for Advanced Research Applications

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Compound of Interest

Compound Name: 1-(3-Bromobenzyl)piperazine

CAS No.: 423154-81-8

Cat. No.: B1270614

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This guide provides an in-depth technical overview of **1-(3-Bromobenzyl)piperazine**, a key building block in modern medicinal chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's procurement, synthesis, quality control, and strategic application in the synthesis of complex molecular architectures.

Strategic Importance in Medicinal Chemistry

1-(3-Bromobenzyl)piperazine (CAS No: 36585-61-0) is a disubstituted piperazine that has emerged as a valuable intermediate in the field of drug discovery. Its structure uniquely combines a piperazine ring with a 3-bromobenzyl moiety. The piperazine nucleus is a well-established "privileged scaffold" in medicinal chemistry, frequently incorporated into drug candidates to enhance pharmacokinetic properties such as aqueous solubility and oral bioavailability.^{[1][2]} The two nitrogen atoms of the piperazine ring offer opportunities for structural modification, influencing the compound's polarity and ability to form hydrogen bonds.

^[1]

The true synthetic versatility of this molecule, however, lies in the 3-bromobenzyl group. The bromine atom on the phenyl ring serves as a crucial synthetic handle for a variety of palladium-catalyzed cross-coupling reactions. This includes, but is not limited to, Suzuki, Buchwald-Hartwig amination, and Sonogashira couplings.[3] This capability allows medicinal chemists to strategically introduce a wide array of substituents at this position, enabling the systematic exploration of the chemical space around a core scaffold to optimize biological activity and selectivity. Consequently, this intermediate is frequently employed in the synthesis of compounds targeting a range of therapeutic areas, including oncology and neurology.[3]

Commercial Procurement and Supplier Overview

Reliable sourcing of high-purity starting materials is a critical first step in any research and development program. For **1-(3-Bromobenzyl)piperazine**, a number of reputable chemical suppliers offer various grades and quantities suitable for laboratory-scale synthesis to pilot-plant production. When selecting a supplier, researchers should prioritize vendors that provide comprehensive analytical documentation, including a Certificate of Analysis (CoA) and, upon request, Nuclear Magnetic Resonance (NMR) and High-Performance Liquid Chromatography (HPLC) data to verify purity and identity.

Below is a comparative table of prominent commercial suppliers for **1-(3-Bromobenzyl)piperazine**:

Supplier	Typical Purity	Available Quantities	Additional Notes
Sigma-Aldrich (Merck)	≥95%	250 mg, 1 g, 5 g	Often provides extensive documentation and technical support. [3]
Combi-Blocks	≥95%	Custom quantities	Specializes in building blocks for combinatorial chemistry and drug discovery.
Matrix Scientific	≥95%	Gram to kilogram scale	Known for a wide range of specialty chemicals for research. [4]
ChemUniverse	Inquiry-based	Bulk quantities	Offers competitive pricing for larger scale needs. [5]
ChemicalBook	Varies by listing	Varies by supplier	An aggregator platform that lists multiple international suppliers. [4]

Note: Availability and specifications are subject to change. It is imperative to consult the supplier's current catalog and documentation before procurement.

Synthesis and Purification Protocol

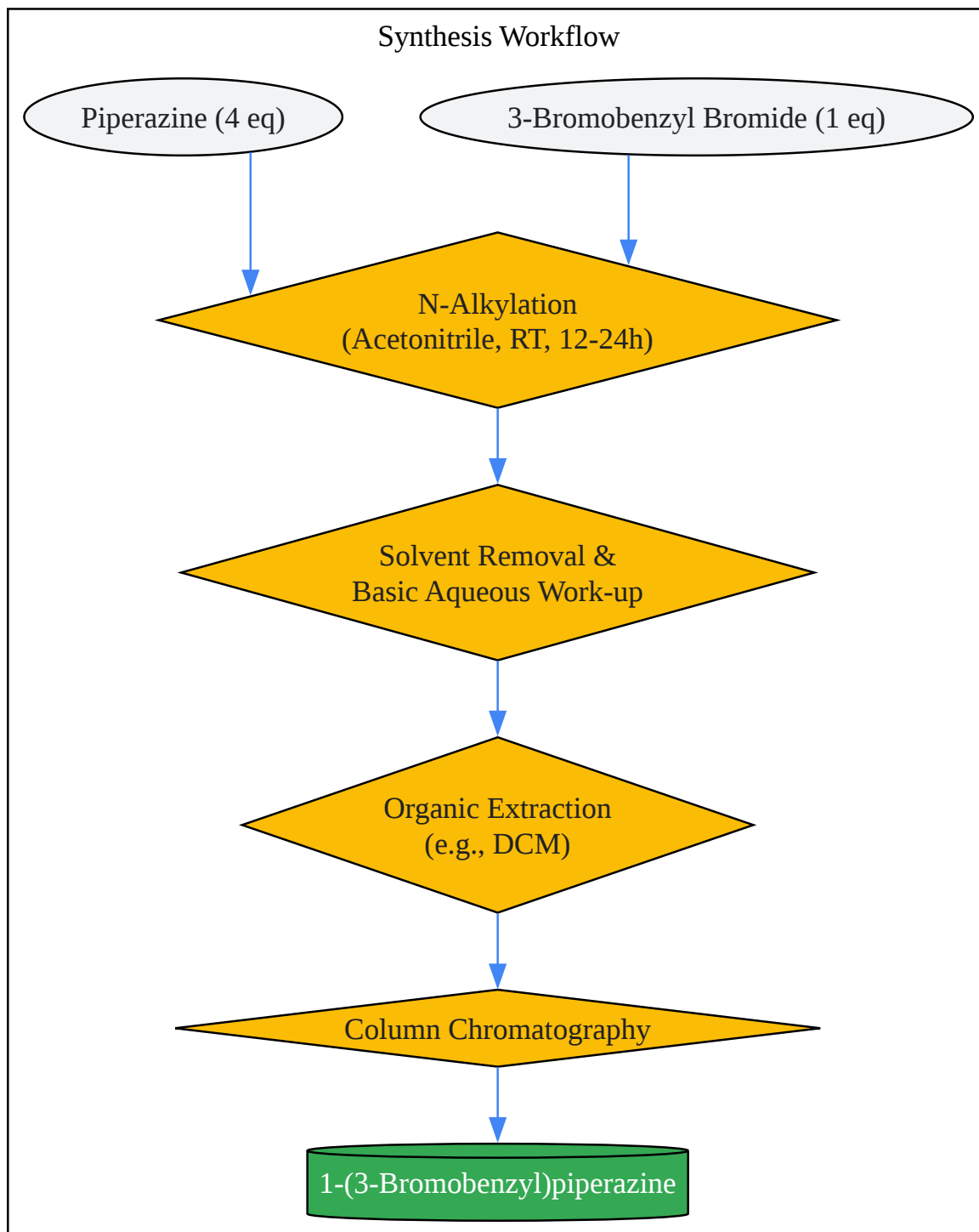
While commercially available, understanding the synthesis of **1-(3-Bromobenzyl)piperazine** is crucial for anticipating potential impurities. A common and straightforward method is the direct N-alkylation of piperazine with 3-bromobenzyl bromide. The use of a large excess of piperazine is a key experimental choice to minimize the formation of the undesired 1,4-dibenzylated byproduct.

Experimental Protocol: Synthesis of 1-(3-Bromobenzyl)piperazine

- **Reaction Setup:** To a solution of piperazine (4 equivalents) in a suitable solvent such as acetonitrile or ethanol, add 3-bromobenzyl bromide (1 equivalent). The large excess of piperazine acts as both the nucleophile and the base to quench the HBr formed during the reaction.
- **Reaction Conditions:** Stir the reaction mixture at room temperature for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the solvent.
- **Extraction:** Dissolve the residue in water and make the solution basic (pH > 12) with the addition of a strong base like sodium hydroxide. This deprotonates the piperazine salts. Extract the aqueous layer multiple times with a suitable organic solvent, such as dichloromethane or ethyl acetate.
- **Purification:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **1-(3-Bromobenzyl)piperazine**.

Causality in Protocol Design

- **Excess Piperazine:** The use of a significant excess of piperazine is a critical design element. It shifts the reaction equilibrium towards the formation of the mono-alkylated product and minimizes the statistical likelihood of the initially formed product reacting with another molecule of 3-bromobenzyl bromide.
- **Basic Work-up:** The addition of a strong base is essential to deprotonate the protonated piperazine nitrogens, rendering the desired product and excess piperazine soluble in the organic extraction solvent.



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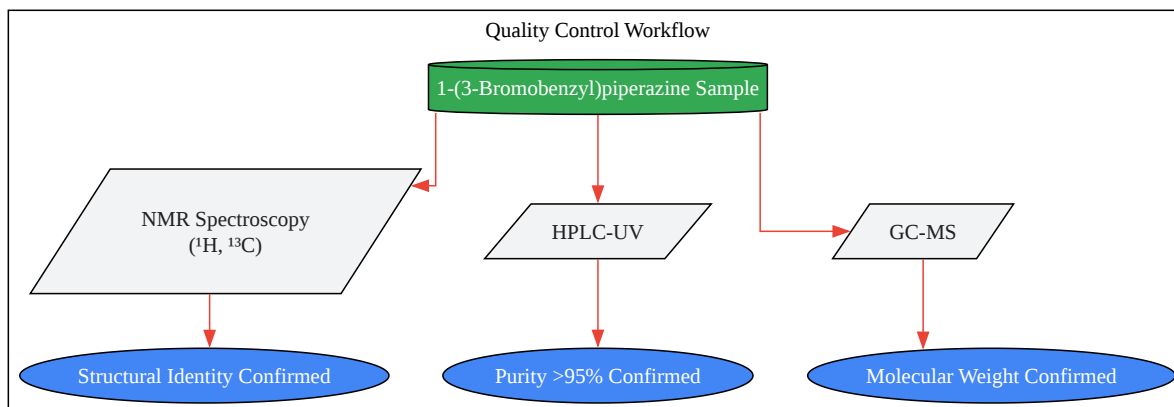
Caption: A typical workflow for the synthesis of **1-(3-Bromobenzyl)piperazine**.

Quality Control and Analytical Validation

Ensuring the purity and identity of **1-(3-Bromobenzyl)piperazine** is paramount for the reproducibility of subsequent synthetic steps and the integrity of biological data. A multi-pronged analytical approach is recommended for comprehensive quality control.

Recommended Analytical Workflow:

- Identity Verification (NMR Spectroscopy):
 - ^1H NMR: The proton NMR spectrum should show characteristic signals for the aromatic protons of the bromobenzyl group, the benzylic methylene protons, and the protons of the piperazine ring. The integration of these signals should correspond to the number of protons in each environment.
 - ^{13}C NMR: The carbon NMR spectrum will confirm the number of unique carbon environments in the molecule.
- Purity Assessment (Chromatography):
 - HPLC: High-Performance Liquid Chromatography, typically with a UV detector, is the gold standard for assessing the purity of organic compounds. A high-purity sample should exhibit a single major peak, with purity levels typically expected to be >95% for research-grade material.
 - GC-MS: Gas Chromatography-Mass Spectrometry can also be employed for purity assessment and to identify any volatile impurities.[6] The mass spectrum will show the molecular ion peak, confirming the molecular weight of the compound.
- Confirmation of Molecular Weight (Mass Spectrometry):
 - LC-MS: Liquid Chromatography-Mass Spectrometry provides a rapid confirmation of the molecular weight of the target compound.



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Caption: A self-validating quality control workflow for **1-(3-Bromobenzyl)piperazine**.

Conclusion

1-(3-Bromobenzyl)piperazine is more than a simple chemical intermediate; it is a strategic tool for the modern medicinal chemist. Its unique structural features provide a reliable and versatile platform for the synthesis of novel, complex molecules with therapeutic potential. By understanding the nuances of its procurement, synthesis, and rigorous quality control, researchers can confidently incorporate this valuable building block into their drug discovery programs, accelerating the journey towards new medicines.

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